

GHS Classification of 2-Methyl-6-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-6-nitrophenol

Cat. No.: B087177

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2-Methyl-6-nitrophenol** (CAS No: 13073-29-5). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its hazards for safe handling, use, and disposal in a research and development setting.

GHS Hazard Classification

The GHS classification for **2-Methyl-6-nitrophenol** indicates that it is a hazardous substance with potential risks to human health and the environment. The classification is summarized below, with some variations observed between different suppliers.

Signal Word: Danger or Warning[1][2]

GHS Pictograms:

Pictogram	Description
 alt text	Exclamation Mark: Indicates skin and eye irritation, skin sensitization, acute toxicity (harmful), narcotic effects, or respiratory tract irritation.
 alt text	Corrosion: Indicates potential for serious eye damage, skin corrosion, or corrosion to metals. [1] [2]
 alt text	Health Hazard: Indicates carcinogenicity, mutagenicity, reproductive toxicity, respiratory sensitizer, target organ toxicity, or aspiration toxicity.
 alt text	Environment: Indicates hazards to the aquatic environment.
 alt text	Skull and Crossbones: Indicates acute toxicity (fatal or toxic).

Hazard and Precautionary Statements

The following tables detail the hazard (H) and precautionary (P) statements associated with **2-Methyl-6-nitrophenol**.

Hazard Statements

Code	Statement	Hazard Class
H302	Harmful if swallowed.[1][2]	Acute toxicity, oral (Category 4)
H312	Harmful in contact with skin.	Acute toxicity, dermal (Category 4)
H332	Harmful if inhaled.	Acute toxicity, inhalation (Category 4)
H315	Causes skin irritation.[1][3]	Skin corrosion/irritation (Category 2)
H318	Causes serious eye damage. [1][2]	Serious eye damage/eye irritation (Category 1)
H335	May cause respiratory irritation.[1][3]	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation
H410	Very toxic to aquatic life with long lasting effects.	Hazardous to the aquatic environment, long-term hazard (Category 1)

Precautionary Statements

Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[3]
P264	Wash skin thoroughly after handling.[3]
P270	Do not eat, drink or smoke when using this product.[3]
P271	Use only outdoors or in a well-ventilated area.[3]
P273	Avoid release to the environment.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
Response	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[3]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P354 + P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
P310	Immediately call a POISON CENTER or doctor/physician.
P330	Rinse mouth.[1]
P362 + P364	Take off contaminated clothing and wash it before reuse.[1]
P391	Collect spillage.
Storage	

P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1][2]
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Quantitative Toxicity Data

The following table summarizes available quantitative data from toxicological studies.

Endpoint	Species	Route	Value	Reference
Acute Toxicity Estimate (ATE)	-	Dermal	1,100.1 mg/kg	
Skin Irritation	Rabbit	Dermal	No skin irritation (20 h)	OECD Test Guideline 404
Eye Irritation	Rabbit	Ocular	No eye irritation (72 h)	OECD Test Guideline 405
Mutagenicity (Ames test)	Salmonella typhimurium	In vitro	Negative	OECD Test Guideline 471

Experimental Protocols

Detailed methodologies for the key experiments cited are based on OECD Test Guidelines.

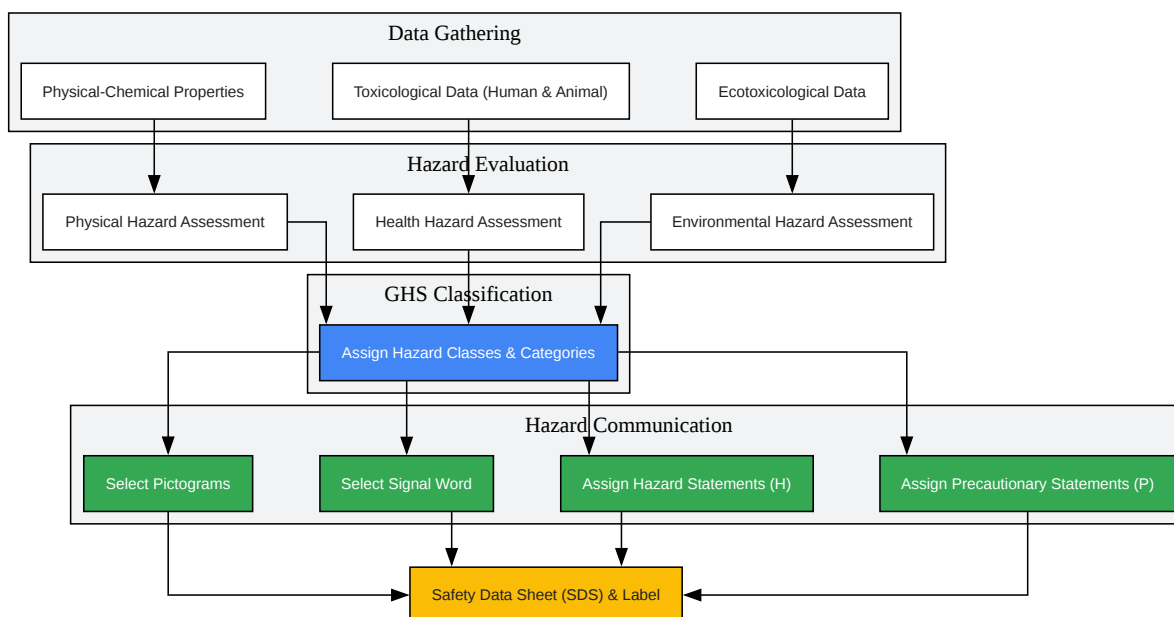
OECD Test Guideline 404: Acute Dermal Irritation/Corrosion This guideline describes a procedure for the assessment of the potential of a test substance to produce irritation or corrosion on the skin. A single dose of the test substance is applied to the skin of an experimental animal (typically an albino rabbit). The application site is observed for signs of erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The degree of skin reaction is scored and recorded to determine the irritant or corrosive potential.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion This guideline details a procedure for evaluating the potential of a substance to cause eye irritation or damage. A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The other eye remains untreated and serves as a control. The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation to assess the degree of ocular reactions, including effects on the cornea, iris, and conjunctiva.

OECD Test Guideline 471: Bacterial Reverse Mutation Test (Ames Test) This in vitro test uses strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g., histidine). The test substance is incubated with the bacterial strains, with and without a metabolic activation system (e.g., a liver S9 fraction), to assess its potential to cause reverse mutations (reversions) that restore the ability of the bacteria to synthesize the amino acid. A significant increase in the number of revertant colonies compared to the control indicates a mutagenic potential.

GHS Classification Workflow

The following diagram illustrates the logical workflow for assigning GHS hazard classifications to a chemical substance based on available data.



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Caption: GHS hazard classification workflow for a chemical substance.

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